

Physical properties of Allyl o-tolyl ether, including boiling point and solubility

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Compound of Interest

Compound Name: Allyl o-tolyl ether

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An In-depth Technical Guide to the Physical Properties of Allyl o-Tolyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Allyl o-tolyl ether**. Due to the limited availability of experimental data for this specific compound in publicly accessible databases, this document also furnishes detailed, standard experimental protocols for determining key physical properties such as boiling point and solubility. Furthermore, a logical framework for understanding the factors that influence these properties in ethers is presented.

Physical Properties of Allyl o-Tolyl Ether

Allyl o-tolyl ether, also known as 1-(allyloxy)-2-methylbenzene, is an organic compound with the chemical formula $C_{10}H_{12}O$.^[1] While extensive experimental data on its physical properties is not readily available, its molecular structure allows for the prediction of its general characteristics based on the properties of similar ethers.

Table 1: Summary of Physical and Chemical Properties of **Allyl o-tolyl ether**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	[1]
Molecular Weight	148.20 g/mol	[1]
Boiling Point	Data not available	
Solubility in Water	Data not available	
LogP (Octanol/Water Partition Coefficient)	Data not available	
		[2]

Note: The boiling point and water solubility for **Allyl o-tolyl ether** are not reported in the searched scientific literature and chemical databases.[1][2][3][4][5][6] For context, Allyl Ether (C₆H₁₀O) is reported to be insoluble in water, with a solubility of 3 g/L. Given the larger hydrophobic tolyl group in **Allyl o-tolyl ether**, its solubility in water is expected to be very low.

Experimental Protocols for Determination of Physical Properties

The following sections detail standardized laboratory procedures for determining the boiling point and solubility of liquid organic compounds like **Allyl o-tolyl ether**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7][8] This is a crucial physical constant for identifying and assessing the purity of a substance.[9]

Method 1: Capillary Method (Small Scale)

This method is suitable for small quantities of a liquid.[8]

- Apparatus: Thiele tube or an oil bath, thermometer, capillary tube (sealed at one end), small test tube (fusion tube), heating source (e.g., Bunsen burner or hot plate), and liquid paraffin or silicone oil.[7][9]
- Procedure:

- Seal one end of a capillary tube by heating it in a flame.[\[10\]](#)[\[11\]](#)
- Place a few milliliters of the liquid sample into the small test tube.[\[9\]](#)
- Invert the sealed capillary tube and place it into the liquid in the test tube, with the open end submerged.[\[7\]](#)
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.[\[7\]](#)
- Immerse the assembly in a Thiele tube or oil bath filled with a high-boiling point liquid like paraffin oil.[\[7\]](#)
- Heat the apparatus gently.[\[7\]](#) As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.[\[7\]](#)
- Remove the heat and allow the apparatus to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the sample.[\[7\]](#)[\[8\]](#)
- Record the atmospheric pressure, as boiling point is pressure-dependent.[\[10\]](#)

Method 2: Simple Distillation (Larger Scale)

For larger quantities of the liquid, a simple distillation setup can be used to determine the boiling point.[\[10\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle or water bath, and boiling chips.
- Procedure:
 - Place a sample volume (typically at least 5 mL) into the distillation flask along with a few boiling chips to ensure smooth boiling.[\[10\]](#)

- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the distillation flask.
- The liquid will begin to boil and its vapor will travel into the condenser.
- The temperature will stabilize at the boiling point of the liquid as the vapor condenses and is collected in the receiving flask.
- Record the stable temperature reading on the thermometer as the boiling point.

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The principle of "like dissolves like" is a useful guide, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[\[12\]](#)

Qualitative Solubility Test

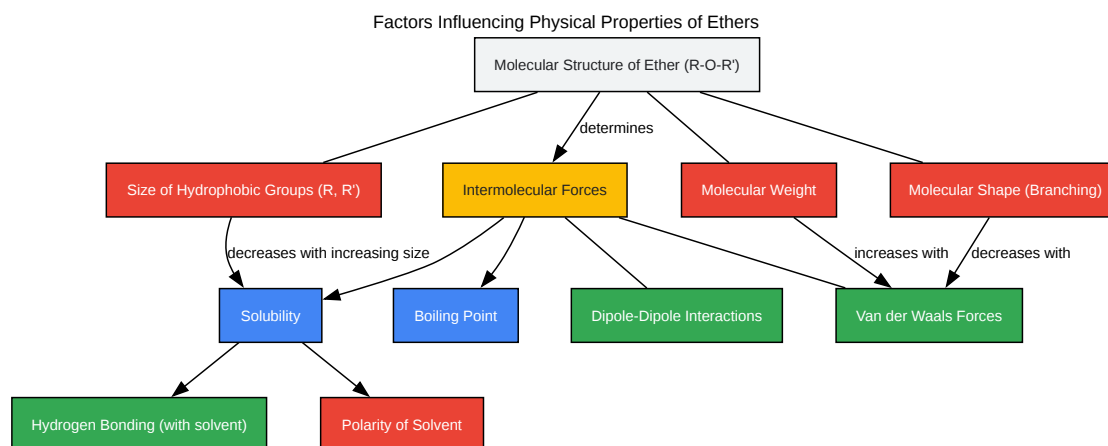
This procedure determines the solubility of a compound in various solvents, providing insights into its polarity and the presence of acidic or basic functional groups.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Apparatus: Small test tubes, graduated pipette or dropper, vortex mixer or glass rod for stirring.
- Solvents: Water, diethyl ether, 5% aqueous sodium hydroxide (NaOH), 5% aqueous sodium bicarbonate (NaHCO_3), 5% aqueous hydrochloric acid (HCl), and concentrated sulfuric acid (H_2SO_4).[\[15\]](#)
- Procedure:
 - Place approximately 0.1 g of the solid or 0.2 mL of the liquid sample into a small test tube. [\[15\]](#)
 - Add the chosen solvent (e.g., water) dropwise, shaking vigorously after each addition, up to a total of 3 mL.[\[15\]](#)[\[16\]](#)

- Observe whether the compound dissolves completely, is partially soluble, or is insoluble. A compound is generally considered soluble if it dissolves to the extent of about 3 g per 100 mL of solvent.
- If the compound is water-soluble, its pH can be tested with litmus paper to determine if it is acidic or basic.[\[13\]](#)
- If the compound is insoluble in water, proceed with the other solvents in a logical sequence. For example, solubility in 5% NaOH suggests an acidic compound, while solubility in 5% HCl indicates a basic compound.[\[13\]](#)[\[15\]](#)
- Solubility in concentrated H_2SO_4 can indicate the presence of a neutral compound containing oxygen, nitrogen, or sulfur, or an unsaturated hydrocarbon.[\[15\]](#)

Factors Influencing Physical Properties of Ethers

The boiling point and solubility of ethers are primarily determined by their molecular structure, including molecular weight and the nature of the alkyl or aryl groups attached to the oxygen atom.



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Caption: Logical diagram illustrating the key molecular factors that determine the boiling point and solubility of ethers.

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